Spectroscopic Characterization of N-(2-Cyanophenyl)picolinamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(2-Cyanophenyl)picolinamide*
CAS No.:	*304650-02-0*
Cat. No.:	*B1290852*

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This guide provides a comprehensive overview of the spectroscopic data for **N-(2-Cyanophenyl)picolinamide**, a molecule of interest for researchers, scientists, and professionals in drug development. The document details Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data, along with the experimental protocols for their acquisition.

Molecular Structure

Chemical Name: N-(2-Cyanophenyl)-2-pyridinecarboxamide Molecular Formula: $C_{13}H_9N_3O$ Molecular Weight: 223.23 g/mol

The structure consists of a picolinamide moiety connected to a 2-cyanophenyl group via an amide linkage.

Spectroscopic Data

The following sections present the key spectroscopic data for **N-(2-Cyanophenyl)picolinamide**, summarized in tabular format for clarity and ease of comparison.

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NMR spectroscopy is a fundamental technique for elucidating the carbon-hydrogen framework of a molecule.

Table 1: ^{1}H NMR Spectroscopic Data for **N-(2-Cyanophenyl)picolinamide**[1]

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
10.97	s	-	1H	Amide N-H
8.67	d	4.5	1H	Pyridine C6-H
8.58	d	8.0	1H	Phenyl C6'-H
8.35	d	8.0	1H	Pyridine C3-H
7.90-7.94	m	-	1H	Pyridine C4-H
7.78	quint	7.0	2H	Phenyl C4'/C5'-H
7.47-7.54	m	-	2H	Pyridine C5-H, Phenyl C3'-H

Solvent: $CDCl_3$, Frequency: 500 MHz

Table 2: ^{13}C NMR Spectroscopic Data for **N-(2-Cyanophenyl)picolinamide**[1]

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Chemical Shift (δ) ppm	Assignment
161.5	Amide Carbonyl (C=O)
149.2	Pyridine C2
149.0	Phenyl C1'
148.8	Phenyl C2'
148.4	Pyridine C6
137.6	Pyridine C4
134.6	Phenyl C4'
128.1	Phenyl C5'
127.4	Phenyl C6'
126.8	Pyridine C3
126.3	Phenyl C3'
122.5	Pyridine C5
122.0	Cyano (C≡N)

Solvent: $CDCl_3$, Frequency: 126 MHz

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies. While a specific experimental spectrum is not provided, the expected absorption bands based on the molecule's structure are tabulated below.

Table 3: Predicted FT-IR Absorption Frequencies for **N-(2-Cyanophenyl)picolinamide**

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Frequency Range (cm^{-1})	Vibration Type	Functional Group	Intensity
3350 - 3250	N-H Stretch	Secondary Amide	Medium
3100 - 3000	C-H Stretch	Aromatic (Pyridine & Phenyl)	Medium-Weak
2240 - 2220	C≡N Stretch	Aromatic Nitrile	Strong, Sharp
1680 - 1650	C=O Stretch (Amide I)	Secondary Amide	Strong
1600 - 1450	C=C Stretch	Aromatic Rings	Medium-Weak
1550 - 1510	N-H Bend (Amide II)	Secondary Amide	Medium
1300 - 1100	C-N Stretch	Amide, Aromatic Amine	Medium
900 - 670	C-H Bend (out-of-plane)	Aromatic Rings	Strong

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, confirming the molecular weight and offering structural clues.

Table 4: Mass Spectrometry Data for **N-(2-Cyanophenyl)picolinamide**

Parameter	Value	Method
Molecular Formula	$C_{13}H_9N_3O$	-
Calculated Exact Mass	223.0746 u	-
Expected $[M+H]^+$ Ion	224.0824 m/z	Electrospray Ionization (ESI)
Expected Fragmentation	Cleavage of the amide N-CO bond is a common pathway for similar compounds, potentially yielding acylium cations.	Collision-Induced Dissociation (CID)

Experimental Protocols

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Detailed methodologies for the acquisition of the spectroscopic data are provided below.

- Sample Preparation:
  - Dissolve approximately 5-10 mg of **N-(2-Cyanophenyl)picolinamide** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$).
  - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
  - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup:
  - Use a high-field NMR spectrometer (e.g., Bruker Avance) operating at a frequency of 500 MHz for ^{1}H NMR and 126 MHz for ^{13}C NMR.
  - Shim the magnetic field to ensure homogeneity.
  - Tune and match the probe for the respective nuclei (^{1}H and ^{13}C).
- Data Acquisition:
  - ^{1}H NMR: Acquire the spectrum using a standard pulse program. Typical parameters include a 30-45° pulse angle, a spectral width of 12-16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.
  - ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. A larger spectral width (e.g., 220-250 ppm) is required. A greater number of scans is typically necessary to achieve a good signal-to-noise ratio.
- Data Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase-correct the spectrum and perform baseline correction.
  - Calibrate the chemical shift scale using the TMS signal (0.00 ppm).

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- Integrate the peaks in the ^1H NMR spectrum and identify the multiplicities and coupling constants.

- Instrument Preparation:
  - Ensure the Fourier-Transform Infrared (FT-IR) spectrometer with an Attenuated Total Reflectance (ATR) accessory is powered on and has completed its diagnostic checks.
  - Clean the ATR crystal surface (typically diamond or germanium) with a solvent such as isopropanol or acetone using a lint-free wipe and allow it to dry completely.
- Background Spectrum Acquisition:
  - Collect a background spectrum to account for atmospheric CO_2 and H_2O, as well as the absorbance of the ATR crystal itself.
- Sample Analysis:
  - Place a small amount of the solid **N-(2-Cyanophenyl)picolinamide** sample onto the center of the ATR crystal.
  - Lower the press arm to apply firm and even pressure to the sample, ensuring good contact with the crystal.
  - Initiate the sample scan. The instrument software will ratio the sample spectrum against the background to generate the final transmittance or absorbance spectrum.
- Data Processing:
  - The resulting spectrum should be baseline-corrected.
  - Identify and label the characteristic absorption peaks corresponding to the functional groups of the molecule.
- Sample Preparation:
  - Prepare a dilute solution of **N-(2-Cyanophenyl)picolinamide** (e.g., 1-10 µg/mL) in a suitable solvent compatible with liquid chromatography (LC) and electrospray ionization

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(ESI), such as acetonitrile or methanol, often with a small percentage of formic acid to promote protonation.

- LC-MS System Setup:
  - Use a High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system coupled to a mass spectrometer (e.g., Quadrupole Time-of-Flight [Q-TOF] or Orbitrap).
  - Equilibrate the LC column (e.g., a C18 column) with the initial mobile phase conditions.
- Data Acquisition:
  - Inject the sample into the LC system.
  - Set the ESI source parameters. Typical positive ion mode settings include a capillary voltage of 3-4 kV, a source temperature of 100-150°C, and a desolvation gas flow appropriate for the solvent flow rate.
  - Acquire data in full scan mode over a relevant m/z range (e.g., 50-500 m/z) to detect the $[M+H]^+$ ion.
  - For structural information, perform tandem MS (MS/MS) experiments by selecting the $[M+H]^+$ ion for collision-induced dissociation (CID) and analyzing the resulting fragment ions.
- Data Analysis:
  - Process the acquired data using the instrument's software.
  - Identify the peak corresponding to the protonated molecule $[M+H]^+$ and confirm its m/z value matches the theoretical value.
  - Analyze the MS/MS spectrum to identify characteristic fragment ions and propose fragmentation pathways.

Visualization of Experimental Workflow

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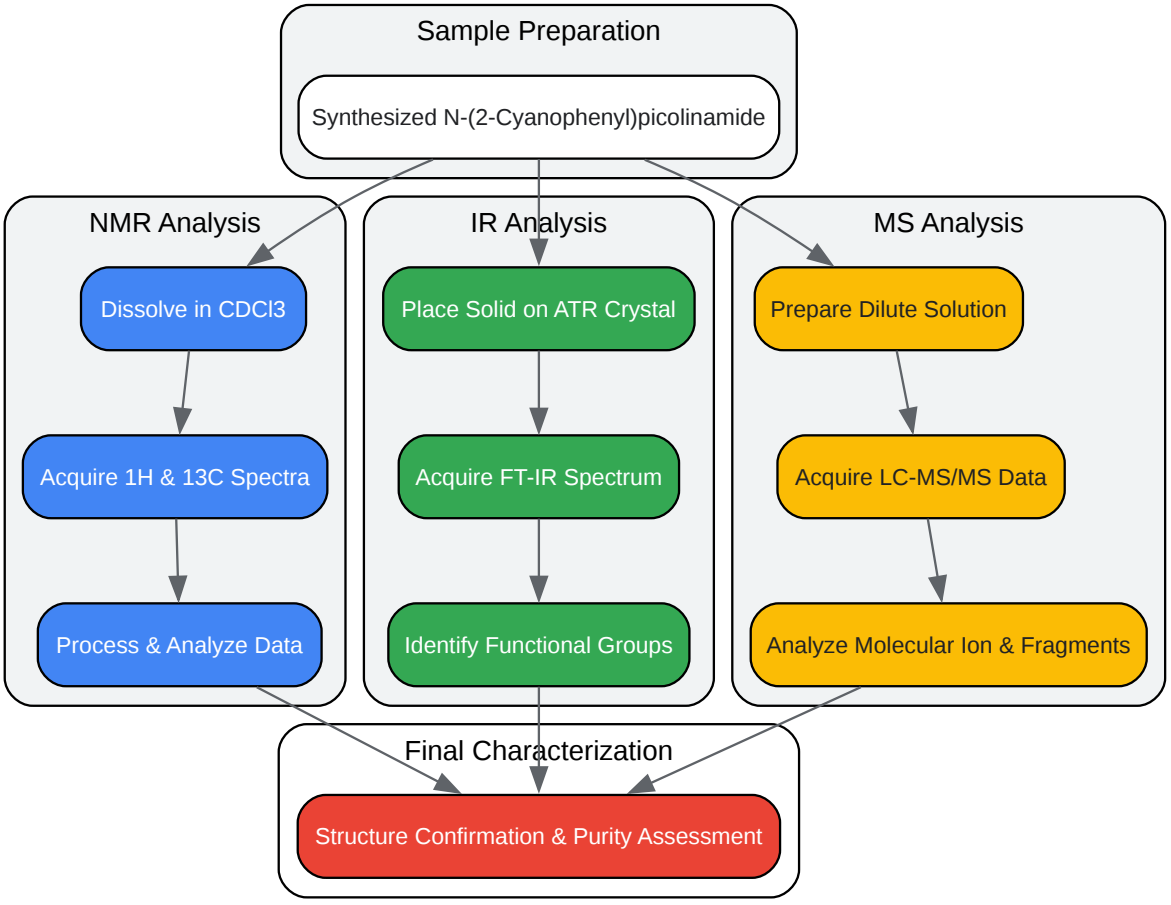
The following diagram illustrates the general workflow for the spectroscopic characterization of a synthesized chemical compound like **N-(2-Cyanophenyl)picolinamide**.



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Caption: Workflow for Spectroscopic Analysis.

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References

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